

# Titanium(IV) Bromide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Titanium(IV) bromide*

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## Introduction

**Titanium(IV) bromide** ( $\text{TiBr}_4$ ), also known as titanium tetrabromide, is an inorganic compound with the chemical formula  $\text{TiBr}_4$ . It is a diamagnetic, orange-to-brown crystalline solid at room temperature and is the most volatile of the transition metal bromides.[1][2] As a  $d^0$  transition metal halide,  $\text{TiBr}_4$  exhibits strong Lewis acidity, making it a versatile reagent and catalyst in various chemical transformations.[2] Its high solubility in nonpolar organic solvents further enhances its utility in organic synthesis and materials science.[2] This technical guide provides an in-depth overview of the physical and chemical properties of **Titanium(IV) bromide**, including detailed experimental protocols for its synthesis and key reactions, presented to aid researchers and professionals in its effective application.

## Physical Properties

**Titanium(IV) bromide** is a hygroscopic, orange-to-brown crystalline solid.[3] Key physical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	TiBr <sub>4</sub>	[4]
Molar Mass	367.48 g/mol	[3]
Appearance	Orange-brown crystalline solid	[1]
Melting Point	38-40 °C (100.4-104 °F; 311.15-313.15 K)	[3][5]
Boiling Point	230-234 °C (446-453.2 °F; 503.15-507.15 K)	[3][6]
Density	3.25 g/cm <sup>3</sup> at 25 °C	[1][5]
Crystal Structure	Cubic	[3]
Space Group	Pa3	[3]
Coordination Geometry	Tetrahedral	[3][6]
Dipole Moment	0 D	[3]
Solubility	Soluble in chlorocarbons, benzene, diethyl ether, ethanol.[3][7] Reacts with water.[7]	

## Chemical Properties

**Titanium(IV) bromide** is characterized by its strong Lewis acidity and its reactivity towards water and other nucleophiles.

### Lewis Acidity

As a d<sup>0</sup> transition metal halide, TiBr<sub>4</sub> is a potent Lewis acid, readily forming adducts with a variety of Lewis bases such as ethers, amines, and phosphines.[1] For example, it reacts with tetrahydrofuran (THF) to form the adduct TiBr<sub>4</sub>(THF)<sub>2</sub>. [2] This property is the basis for its use as a catalyst in numerous organic reactions.

### Hydrolysis

**Titanium(IV) bromide** reacts vigorously and rapidly with water, hydrolyzing to produce hydrogen bromide (HBr) and titanium oxides or oxybromides.[\[3\]](#)[\[7\]](#) This reaction is highly exothermic and releases corrosive HBr gas, necessitating careful handling in a moisture-free environment.[\[3\]](#)

## Redox Reactions

**Titanium(IV) bromide** can be reduced by strong reducing agents to form lower oxidation state titanium compounds. For instance, reduction with hydrogen can produce titanium(III) bromide.[\[7\]](#)

## Ligand Exchange Reactions

TiBr<sub>4</sub> undergoes rapid redistribution reactions with other titanium tetrahalides. For example, mixing TiBr<sub>4</sub> and TiCl<sub>4</sub> results in a statistical mixture of mixed halides, TiBr<sub>x</sub>Cl<sub>4-x</sub>.[\[2\]](#)

## Experimental Protocols

### Synthesis of Titanium(IV) Bromide

**Titanium(IV) bromide** can be synthesized by the direct reaction of titanium metal with bromine gas at elevated temperatures.[\[1\]](#)

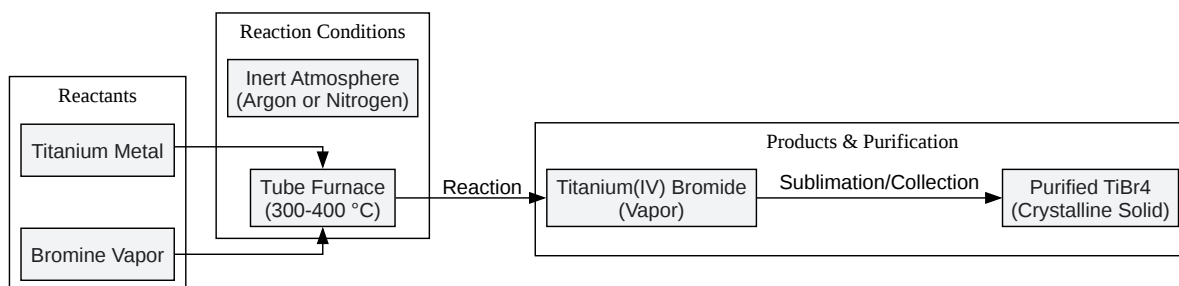
Materials:

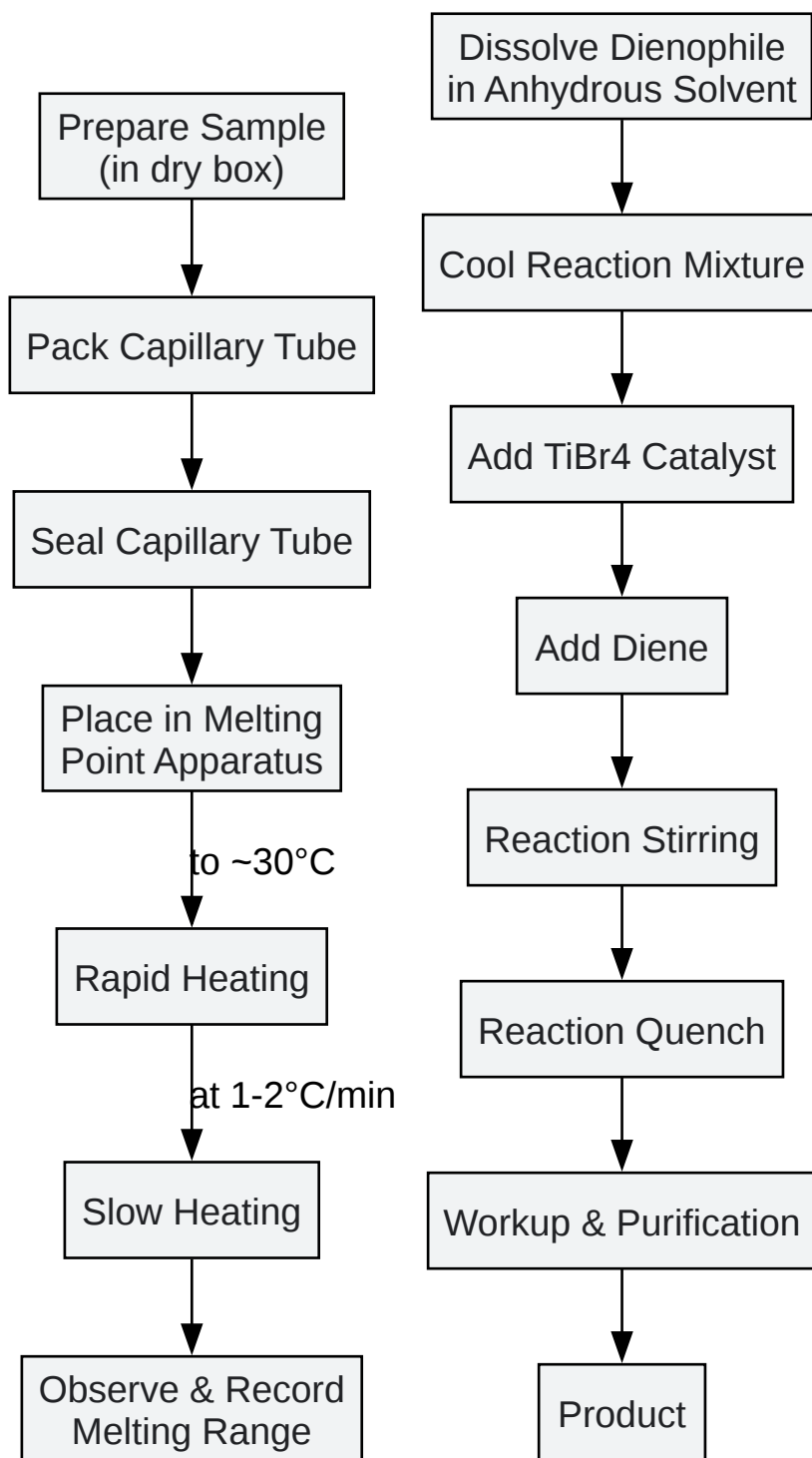
- Titanium metal (sponge or powder)
- Bromine (liquid)
- Inert gas (e.g., Argon or Nitrogen)
- Tube furnace
- Quartz reaction tube
- Gas washing bottles
- Cold trap (e.g., dry ice/acetone bath)

Procedure:

- A quartz tube is placed in a tube furnace.
- A known quantity of titanium metal is placed in the center of the quartz tube.
- The system is purged with an inert gas to remove air and moisture.
- Liquid bromine is placed in a gas washing bottle and gently heated to produce bromine vapor.
- A stream of inert gas is passed through the bromine to carry the vapor into the reaction tube.
- The tube furnace is heated to 300-400 °C to initiate the reaction between titanium and bromine vapor.
- The volatile  $\text{TiBr}_4$  product sublimes and is collected in a cooler part of the apparatus or in a cold trap.
- The product is purified by sublimation under reduced pressure.

A schematic for the synthesis of **Titanium(IV) Bromide** is provided below.





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- To cite this document: BenchChem. [Titanium(IV) Bromide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581479#titanium-iv-bromide-physical-and-chemical-properties]

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